

(R)-2-Hydroxysuccinic acid methyl ester chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-2-Hydroxysuccinic acid methyl ester

Cat. No.: B027589

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An In-depth Technical Guide to **(R)-2-Hydroxysuccinic Acid Methyl Ester**

Introduction

(R)-2-Hydroxysuccinic acid methyl ester, also known as (R)-Methyl 2-hydroxysuccinate or (2R)-Hydroxybutanedioic Acid 1-Methyl Ester, is a chiral organic compound with the molecular formula $C_5H_8O_5$.^{[1][2]} It is the mono-methyl ester derivative of (R)-malic acid. The molecule features a hydroxyl group, a carboxylic acid group, and a methyl ester group attached to a succinic acid backbone.^[1] The specific R-configuration at the chiral center is crucial for its biological activity and applications, particularly as a versatile building block in the synthesis of pharmaceutical compounds and other complex organic molecules.^[1] This compound is utilized as an intermediate in the development of therapeutic agents for conditions such as cancer and amyloidosis.^{[1][3][4]}

Chemical and Physical Properties

The fundamental physicochemical properties of **(R)-2-Hydroxysuccinic acid methyl ester** are summarized below. These properties are essential for its handling, characterization, and application in a laboratory or industrial setting.

Property	Value	Reference
CAS Number	83540-94-7	[1][2][5]
Molecular Formula	C5H8O5	[1][2][6]
Molecular Weight	148.11 g/mol	[2][6]
Appearance	Solid (form)	[6]
Boiling Point	318°C at 760 mmHg	[1][7]
Density	1.383 g/cm ³	[1][7]
Refractive Index	1.473	[1][7]
Flash Point	138.7°C	[1][7]
pKa	4.03 ± 0.19 (Predicted)	[1]
Solubility	Dichloromethane (Slightly, Heated), DMSO (Slightly), Methanol (Slightly)	[7]
Storage Temperature	-20°C Freezer, Under Inert Atmosphere	[7]

Structural Information

Identifier	Value	Reference
SMILES	<chem>COC(=O)--INVALID-LINK--CC(O)=O</chem>	[4]
InChI	InChI=1S/C5H8O5/c1-10-5(9)3(6)2-4(7)8/h3,6H,2H2,1H3,(H,7,8)/t3-/m1/s1	[1]
InChI Key	RTSODCRZYKSCLO-SCSAIBSYSA-N	N/A

Experimental Protocols

Synthesis of Malic Acid Esters via Esterification

The synthesis of malic acid esters, such as the methyl ester, is typically achieved through esterification of malic acid with the corresponding alcohol. The process can be catalyzed by acid. A general procedure for the synthesis of a related compound, D-(+)-Malic acid dimethyl ester, provides insight into the methodology that can be adapted for the mono-methyl ester.

Example Protocol: Synthesis of D-(+)-Malic Acid Dimethyl Ester[8]

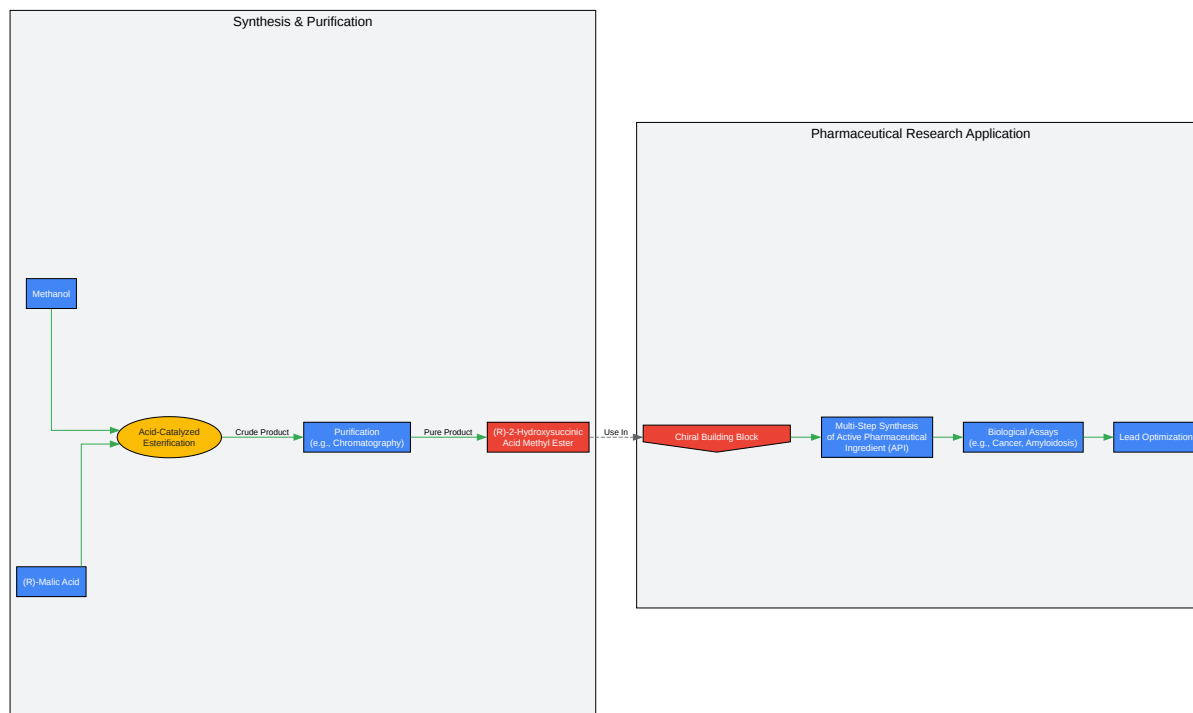
- **Reaction Setup:** A solution of (R)-malic acid (15 mmol) is prepared in methanol (20 mL) and cooled to 0°C in an ice bath.
- **Reagent Addition:** Thionyl chloride (SOCl₂, 2.40 mL) is added dropwise to the cooled solution. Thionyl chloride acts as a source of HCl, which catalyzes the esterification.
- **Reaction:** The solution is removed from the ice bath and stirred at room temperature for 24 hours.
- **Workup:** The reaction mixture is concentrated under reduced pressure to remove excess methanol and volatile byproducts.
- **Purification:** The crude product is purified using flash chromatography on a silica gel column, eluting with a solvent mixture (e.g., 1:1 Ethyl Acetate:Petroleum ether) to yield the pure diester.[8]

Note: To favor the formation of the mono-ester, the stoichiometry of the alcohol and reaction conditions would need to be carefully controlled, for instance, by using a 1:1 molar ratio of malic acid to methanol.

Workflow for Synthesis and Application

The following diagram illustrates a generalized workflow from the synthesis of **(R)-2-Hydroxysuccinic acid methyl ester** to its application as a building block in pharmaceutical research.

Workflow: Synthesis to Application

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Caption: Generalized workflow from synthesis to pharmaceutical application.

Safety and Handling

(R)-2-Hydroxysuccinic acid methyl ester requires careful handling in a laboratory setting. The following information is derived from available Safety Data Sheets (SDS).

Hazard Identification:

- GHS Classification: May be classified as causing skin irritation (Category 2), serious eye irritation or damage (Category 2A/1), and potential respiratory irritation (Category 3). Some sources classify it as harmful if swallowed (Acute toxicity, oral, Category 4).[9]
- Pictograms: GHS pictograms for irritation and health hazard may apply.[9]

First Aid Measures:[5][9]

- Inhalation: Move the person to fresh air. If breathing difficulties occur, seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician immediately.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.

Handling and Storage:[5]

- Handling: Handle in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid formation of dust and aerosols.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. A recommended storage condition is at -20°C under an inert atmosphere.[7]

Fire-Fighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[5][10]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) if necessary.[5]

Applications in Research and Development

(R)-2-Hydroxysuccinic acid methyl ester serves as a valuable intermediate in several areas of research and development:

- Pharmaceutical Synthesis: Its chiral nature and multiple functional groups make it an important starting material or intermediate for synthesizing complex pharmaceutical compounds.[1]
- Cancer and Amyloidosis Research: It is used as a biochemical reagent and building block in the development of novel therapeutic agents targeting cancer and amyloidosis, a group of

diseases involving protein misfolding.[1][3][4]

- Chiral Reagents: As a chiral molecule, it is used in asymmetric synthesis to introduce specific stereochemistry into target molecules.[1]

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- To cite this document: BenchChem. [(R)-2-Hydroxysuccinic acid methyl ester chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b027589#r-2-hydroxysuccinic-acid-methyl-ester-chemical-properties\]](https://www.benchchem.com/product/b027589#r-2-hydroxysuccinic-acid-methyl-ester-chemical-properties)

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